

# Physical and chemical properties of EGCG Octaacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EGCG Octaacetate

Cat. No.: B3025829

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## An In-depth Technical Guide to EGCG Octaacetate

Epigallocatechin-3-gallate (EGCG) octaacetate, also known as peracetylated EGCG or AcEGCG, is a synthetic prodrug of EGCG, the most abundant and bioactive catechin found in green tea.<sup>[1][2]</sup> The acetylation of EGCG enhances its stability and lipophilicity, which may lead to improved bioavailability compared to its parent compound.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and relevant signaling pathways of **EGCG octaacetate** for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

**EGCG octaacetate** is a solid compound with the chemical formula C<sub>38</sub>H<sub>34</sub>O<sub>19</sub> and a molecular weight of 794.67 g/mol. <sup>[3][4]</sup> It is characterized by its insolubility in water but shows solubility in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol.<sup>[3][5]</sup>

Table 1: Physical and Chemical Properties of **EGCG Octaacetate**

| Property          | Value   | Source  |
|-------------------|---|---|
| IUPAC Name        | 5-(((2R,3R)-5,7-Diacetoxy-2-(3,4,5-triacetoxyphenyl)chroman-3-yl)oxy)carbonylbenzene-1,2,3-triyl triacetate | <a href="#">[4]</a>   |
| Synonyms          | AcEGCG, Pro-epigallocatechin gallate, Peracetylated epigallocatechin-3-gallate                              | <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| CAS Number        | 148707-39-5   | <a href="#">[3]</a> <a href="#">[5]</a>                     |
| Molecular Formula | C38H34O19   | <a href="#">[3]</a> <a href="#">[6]</a>                     |
| Molecular Weight  | 794.67 g/mol  | <a href="#">[3]</a> <a href="#">[6]</a>                     |
| Melting Point     | 114.3-115.1 °C  | <a href="#">[4]</a>   |
| Appearance        | Solid   | <a href="#">[8]</a>   |
| Purity            | 95%~99% (by HPLC-DAD)   | <a href="#">[6]</a>   |
| Storage           | -20°C for long-term storage   | <a href="#">[7]</a> <a href="#">[9]</a>                     |

Table 2: Solubility of **EGCG Octaacetate**

| Solvent | Solubility | Concentration | Source                                  |
|---------|------------|---------------|---|
| DMSO    | 100 mg/mL  | 125.83 mM     | <a href="#">[3]</a> <a href="#">[5]</a> |
| Ethanol | 3 mg/mL    | 3.77 mM       | <a href="#">[3]</a> <a href="#">[5]</a> |
| Water   | Insoluble  | <1 mg/mL      | <a href="#">[3]</a> <a href="#">[5]</a> |

Table 3: Spectral Data for **EGCG Octaacetate**

| Technique          | Data   | Source                                   |
|--------------------|--|--|
| <sup>1</sup> H NMR | Spectrum available, shows characteristic peaks for the acetyl groups.  | <a href="#">[10]</a>                     |
| Mass Spectrometry  | The ammonium adduct $[M+NH_4]^+$ is used for sensitive detection. Used for identification and pharmacokinetic studies. | <a href="#">[6]</a> <a href="#">[11]</a> |

## Experimental Protocols

### Synthesis of (-)-EGCG Octaacetate

A common method for the synthesis of **EGCG octaacetate** involves the chemical acetylation of EGCG.[\[12\]](#)[\[13\]](#)

#### Materials:

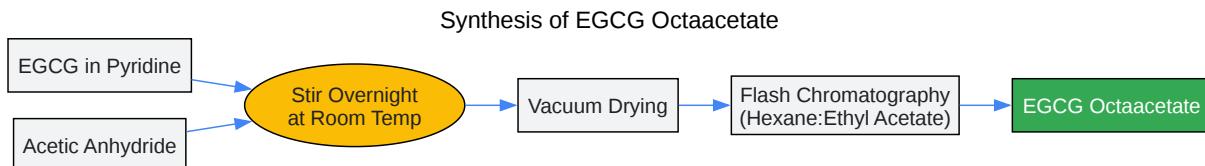
- (-)-Epigallocatechin gallate (EGCG)
- Pyridine
- Acetic anhydride
- Dichloromethane
- Hexane
- Ethyl acetate

#### Procedure:

- Dissolve EGCG (10 mg, 0.02 mmol) in pyridine (2 ml) at room temperature.[\[12\]](#)
- Add acetic anhydride (0.5 ml) to the solution.[\[12\]](#)

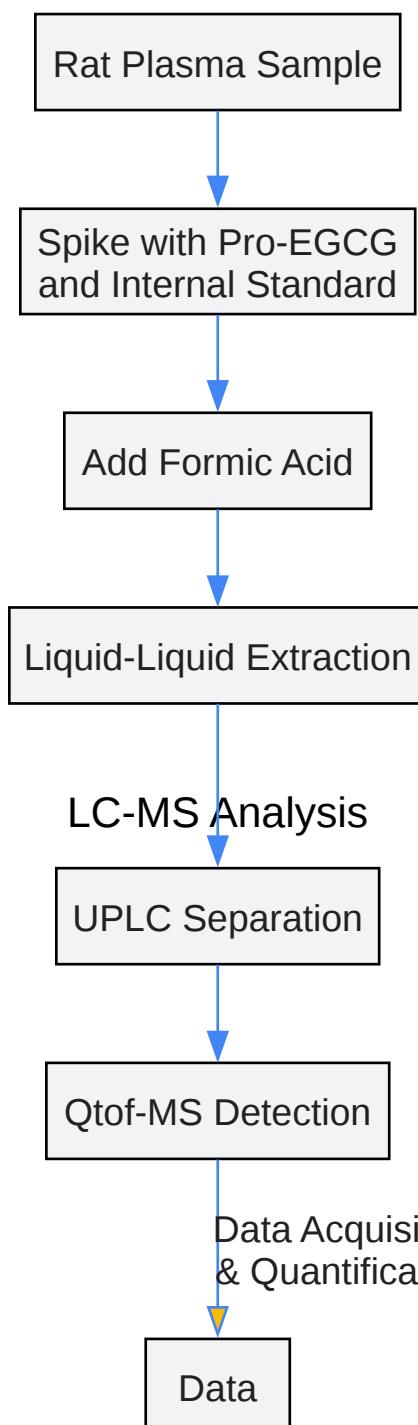
- Stir the resulting mixture overnight at room temperature.[[12](#)]
- Dry the reaction mixture under a vacuum to obtain the crude solid.[[12](#)]
- Dissolve the crude solid in dichloromethane.[[12](#)]
- Purify the product using flash chromatography with a hexane-ethyl acetate (4:1) solvent system.[[12](#)]

This method has been reported to achieve high yields of the fully acetylated EGCG product.  
[[13](#)]

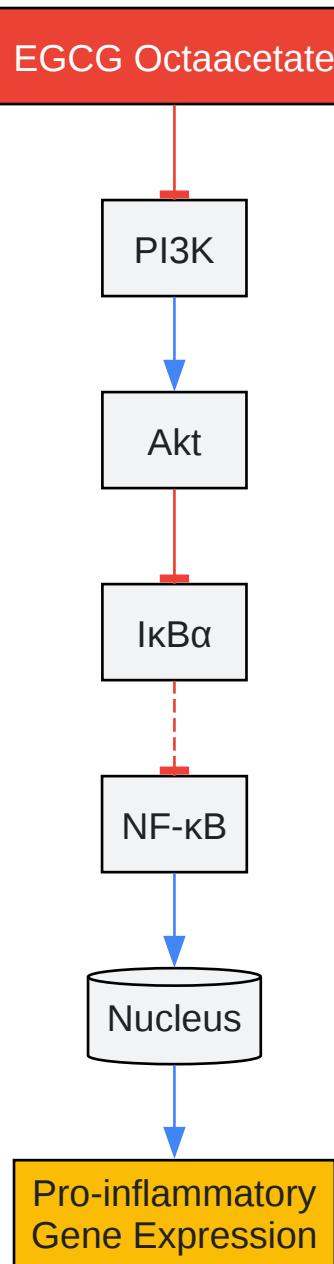


## Pharmacokinetic Analysis Workflow

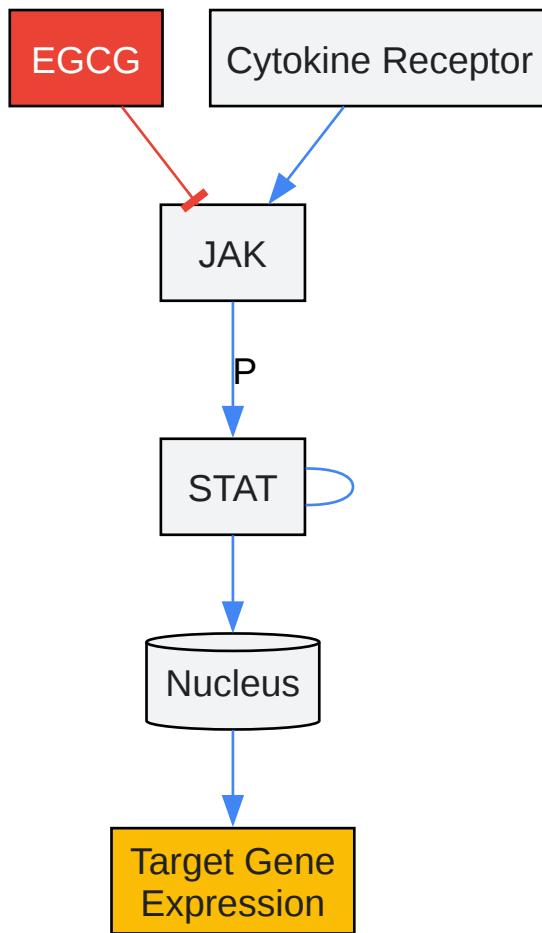
### Sample Preparation



## Inhibition of PI3K/Akt/NF-κB Pathway



### Inhibition of JAK/STAT Pathway by EGCG



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